

Application of Phenazostatin C in Ferroptosis Inhibition Research

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Compound of Interest

Compound Name: Phenazostatin C

Cat. No.: B1249925

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Introduction

Ferroptosis is a regulated form of cell death characterized by iron-dependent lipid peroxidation. [1][2] It is implicated in a growing number of pathological conditions, including neurodegenerative diseases, ischemia-reperfusion injury, and cancer. The central event in ferroptosis is the overwhelming accumulation of lipid reactive oxygen species (ROS), which can be prevented by the glutathione-dependent lipid hydroperoxidase, glutathione peroxidase 4 (GPX4). [1][2][3] Inhibition of GPX4 activity or depletion of its cofactor, glutathione (GSH), leads to unchecked lipid peroxidation and subsequent cell death. [3][4]

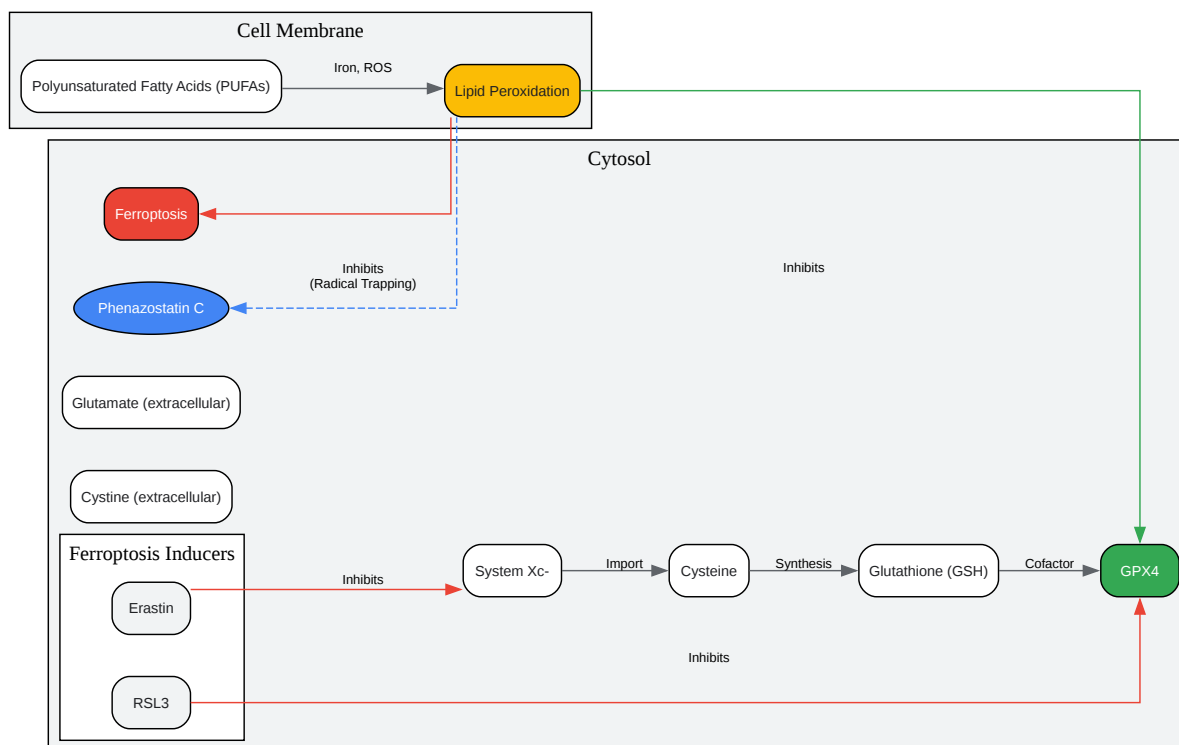
Phenazostatin C is a diphenazine compound isolated from *Streptomyces* sp. that has demonstrated neuroprotective and antioxidant properties. [1][5] Notably, related compounds, Phenazostatins A and B, have been shown to protect neuronal cells from glutamate-induced toxicity, a process known to inhibit the cystine/glutamate antiporter (system Xc-), leading to GSH depletion and oxidative stress, hallmarks of ferroptosis. [2] This suggests that **Phenazostatin C** may act as a potent inhibitor of ferroptosis by mitigating lipid peroxidation.

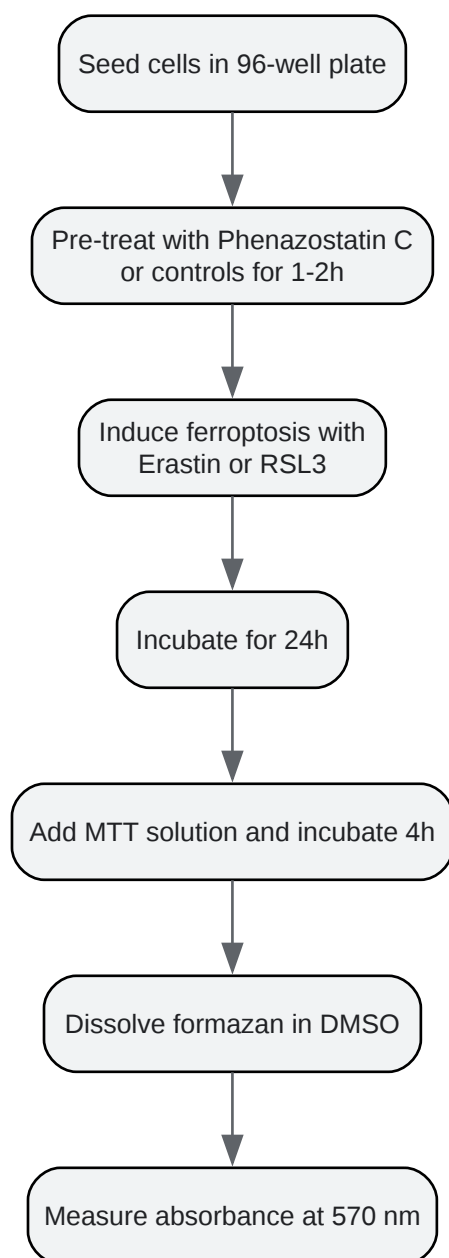
These application notes provide a comprehensive guide for researchers interested in investigating the potential of **Phenazostatin C** as a ferroptosis inhibitor. The protocols outlined below are designed to assess its efficacy in cell-based models of ferroptosis.

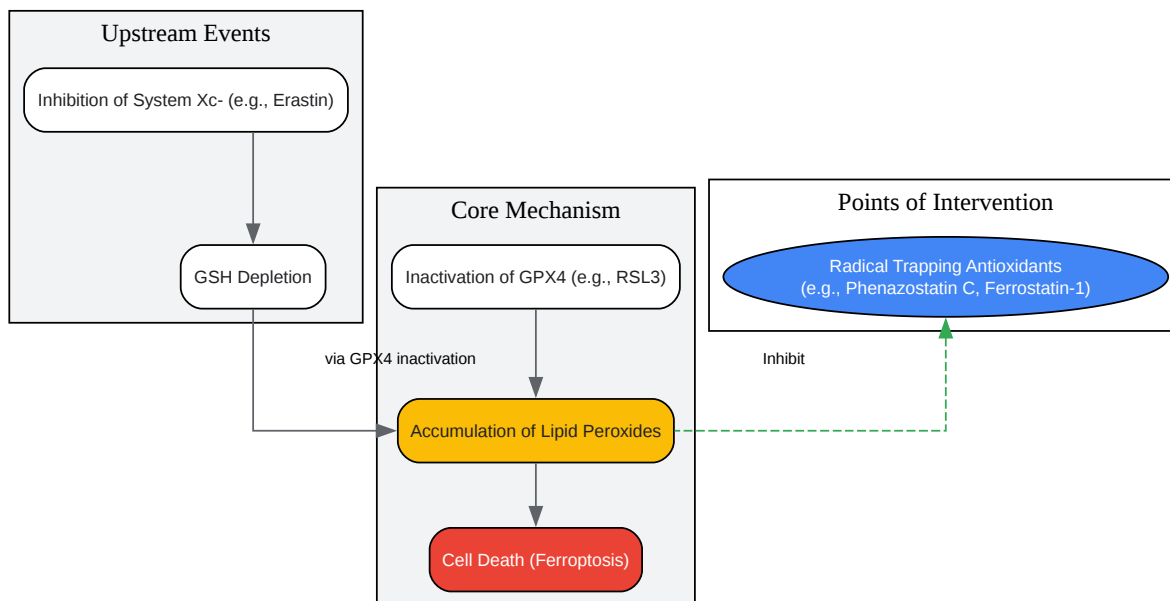
Proposed Mechanism of Action

Phenazostatin C's neuroprotective effects are attributed to its ability to scavenge free radicals and inhibit lipid peroxidation.^{[1][2]} In the context of ferroptosis, it is hypothesized that

Phenazostatin C acts as a radical-trapping antioxidant (RTA) within the lipid membrane, thereby neutralizing lipid peroxyl radicals and breaking the chain reaction of lipid peroxidation. This action would be downstream of GPX4 and independent of GSH levels, offering a direct protective mechanism against the execution phase of ferroptosis.







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